# 2-Cyclooctyl-ethylamine solubility characteristics

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *2-Cyclooctyl-ethylamine* |
| *CAS No.:* | *4744-94-9* |
| *Cat. No.:* | *B1507534* |

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An In-Depth Technical Guide to the Solubility Characteristics of **2-Cyclooctyl-ethylamine**

## Abstract

This technical guide provides a comprehensive analysis of the solubility characteristics of **2-cyclooctyl-ethylamine**, a primary amine with significant potential in pharmaceutical and chemical research. Lacking extensive, publicly available experimental data, this document establishes a predictive framework based on the compound's fundamental physicochemical properties, the behavior of analogous structures, and established chemical principles. It details the profound influence of pH and salt formation on aqueous solubility and outlines methodologies for empirical solubility determination. This guide serves as a foundational resource for researchers, enabling informed decisions in experimental design, formulation development, and process chemistry involving **2-cyclooctyl-ethylamine**.

## Introduction and Physicochemical Profile

**2-Cyclooctyl-ethylamine** is an organic compound featuring a large, nonpolar cyclooctyl group attached to an ethylamine moiety.[1] This structure imparts a unique combination of lipophilic and hydrophilic properties that govern its solubility. Understanding these characteristics is

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paramount for its application in drug development, where solubility directly impacts bioavailability, and in chemical synthesis, where it dictates solvent selection and reaction conditions.

## Molecular Structure and Properties

A thorough understanding of the physicochemical properties of **2-cyclooctyl-ethylamine** is the first step in predicting its solubility behavior. These properties are summarized in the table below.

| Property | Value | Source |
|---|---|---|
| Molecular Formula | $C_{10}H_{21}N$ | [1][2] |
| Molecular Weight | 155.28 g/mol | [1][2] |
| IUPAC Name | 2-cyclooctylethanamine | [2] |
| CAS Number | 4744-94-9 | [1][2] |
| XLogP3-AA (Predicted) | 3.5 | [2] |
| Hydrogen Bond Donor Count | 1 | [2] |
| Hydrogen Bond Acceptor Count | 1 | [2] |
| Topological Polar Surface Area | 26 $Å^2$ | [2] |

The predicted XLogP3-AA value of 3.5 indicates a significant lipophilic character, suggesting a preference for nonpolar environments over aqueous media.[2] The presence of a primary amine group, however, provides a site for hydrogen bonding and protonation, which are key to its aqueous solubility.[2]

# Predicted Solubility Characteristics

Based on its structure, the solubility of **2-cyclooctyl-ethylamine** is expected to vary significantly with the solvent system.

## Aqueous Solubility

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The aqueous solubility of amines is a balance between the hydrophobic nature of the hydrocarbon portion and the hydrophilic nature of the amine group.[3] For **2-cyclooctyl-ethylamine**, the large C10 hydrocarbon component suggests that the neutral free base will have low intrinsic water solubility. Generally, amines with more than six carbon atoms are considered almost insoluble in water.[3][4] The primary amine group can, however, form hydrogen bonds with water, which contributes to some degree of solubility.[5][6][7]

## Organic Solvent Solubility

Given its significant lipophilic character (XLogP3-AA of 3.5), **2-cyclooctyl-ethylamine** is predicted to be readily soluble in a range of organic solvents.[2] Both alkyl and aryl amines are generally soluble in organic solvents like alcohols, ethers, and benzene.[3] The choice of an appropriate organic solvent is crucial for processes such as synthesis, purification, and formulation.[8]

A qualitative prediction of solubility in common organic solvents is presented below:

| Solvent Class | Predicted Solubility | Rationale |
|---|---|---|
| Polar Protic (e.g., Ethanol, Methanol) | High | Capable of hydrogen bonding with the amine group. |
| Polar Aprotic (e.g., DMSO, DMF) | Moderate to High | Solvates the amine group through dipole-dipole interactions. |
| Nonpolar (e.g., Toluene, Hexane) | Moderate to High | The large, nonpolar cyclooctyl group will interact favorably with nonpolar solvents. |

## The Critical Role of pH in Aqueous Solubility

The pH of an aqueous solution is the most critical factor influencing the solubility of **2-cyclooctyl-ethylamine**. The primary amine group is basic and will be protonated in acidic conditions to form the corresponding ammonium salt.[9] This salt is an ionic species and is expected to be significantly more water-soluble than the neutral free base.[9][10]

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The equilibrium between the free base ($R\text{-}NH_2$) and its protonated form ($R\text{-}NH_3^+$) is governed by the pKa of the conjugate acid. While the experimental pKa of **2-cyclooctyl-ethylamine** is not readily available, primary alkylamines typically have pKa values in the range of 10-11.

At a pH well below the pKa, the protonated form will dominate, leading to higher aqueous solubility. Conversely, at a pH above the pKa, the less soluble free base will be the predominant species.[11] This pH-dependent solubility is a key consideration in designing aqueous formulations and in extraction processes.[10][12]

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## Sources

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